

3,3-Dicyclopropylpropan-1-amine: Technical Characterization & Protocol Guide

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Compound of Interest

Compound Name: 3,3-Dicyclopropylpropan-1-amine

CAS No.: 1249856-01-6

Cat. No.: B1426160

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Executive Summary & Identification

3,3-Dicyclopropylpropan-1-amine (CAS: 1249856-01-6) is a specialized aliphatic amine building block utilized primarily in the synthesis of pharmaceutical candidates targeting G-protein coupled receptors (GPCRs) and kinase inhibitors.^{[1][2]} Structurally, it features a propyl amine backbone geminally substituted with two cyclopropyl groups at the

-position. This steric bulk, combined with the unique electronic properties of the cyclopropyl rings (high

-character), imparts distinct lipophilicity and metabolic stability profiles compared to linear alkyl analogues.

This guide provides a comprehensive technical breakdown, focusing on its physicochemical properties, predicted safety hazards based on structural activity relationships (SAR), and rigorous handling protocols.

Chemical Identity Table^{[3][4][5]}

Property	Data
CAS Number	1249856-01-6
Chemical Formula	
Molecular Weight	139.24 g/mol
IUPAC Name	3,3-dicyclopropylpropan-1-amine
PubChem CID	Referenced via CAS 1249856-01-6
SMILES	<chem>C1CC1C(CCN)C2CC2</chem>
Physical State	Liquid (Standard Temperature & Pressure)
Predicted pKa	~10.5 (Primary Amine)

Safety Profile & Hazard Classification (GHS)

Warning: Specific toxicological data (LD50) for this exact isomer is limited in public registries. The following safety profile is derived from Read-Across Methodology using structurally homologous primary amines (e.g., Cyclopropylamine, 3-Cyclopropylpropan-1-amine). Treat this compound as a Corrosive and Flammable substance until experimentally verified.

Core Hazard Statements (Predicted)

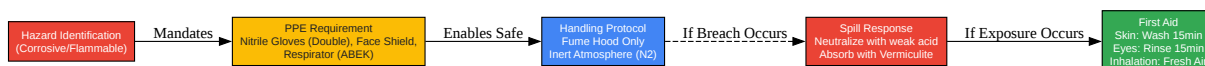
- H314: Causes severe skin burns and eye damage (Category 1B).
- H318: Causes serious eye damage (Category 1).
- H302: Harmful if swallowed (Acute Toxicity, Oral).
- H227/H226: Combustible or Flammable liquid (Flash point likely < 60°C).

Precautionary Protocols

- Corrosive Nature: The primary amine moiety is highly basic. Direct contact causes rapid tissue necrosis.

- Lachrymator Potential: Like many low-molecular-weight amines, vapors may cause severe respiratory irritation and lacrimation.
- Incompatibility: Reacts violently with strong oxidizers, acid chlorides, and anhydrides.

Graphviz: Safety & Emergency Response Workflow



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Figure 1: Critical safety workflow for handling **3,3-Dicyclopropylpropan-1-amine** in a research setting.

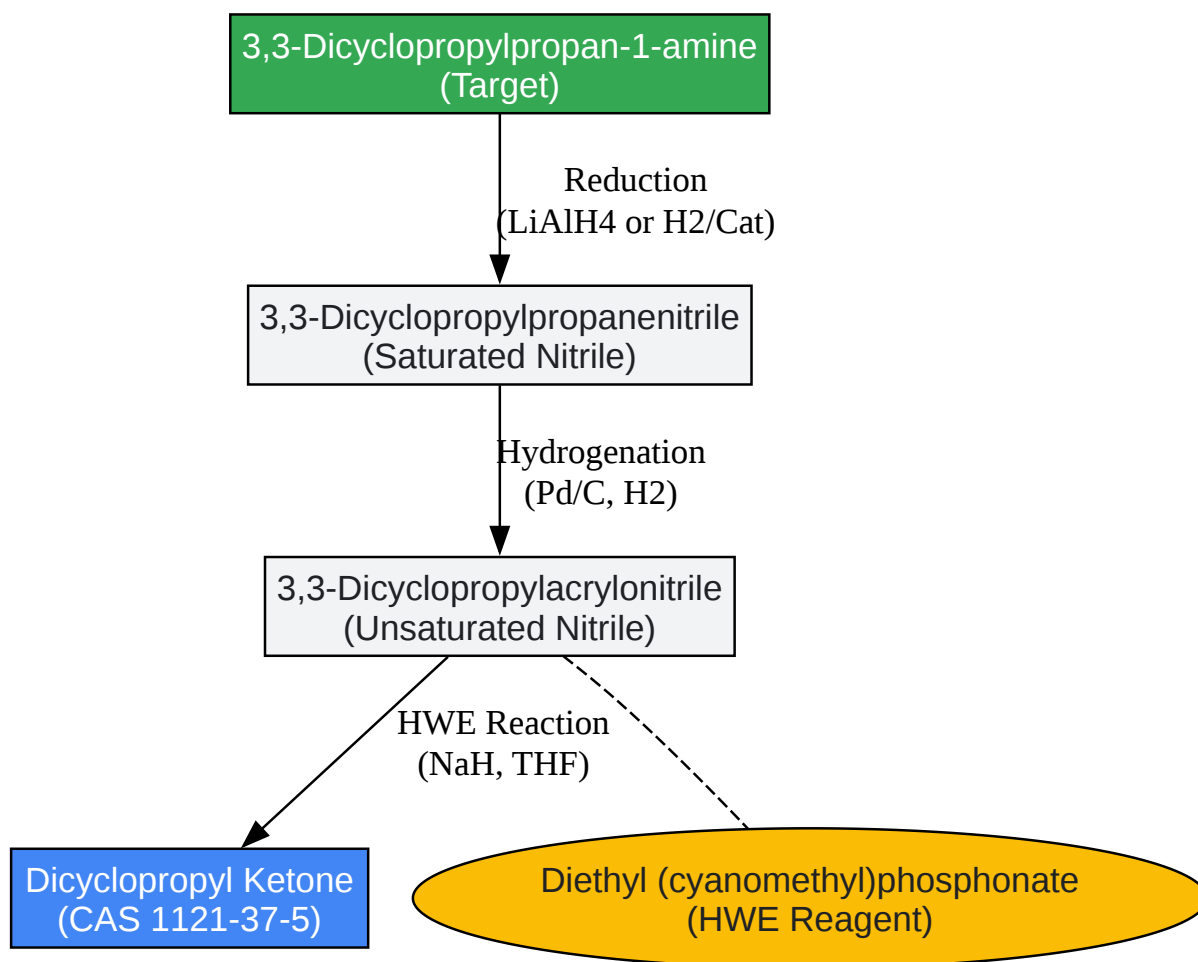
Synthesis & Retrosynthetic Analysis

The synthesis of **3,3-dicyclopropylpropan-1-amine** is non-trivial due to the need to install two cyclopropyl rings on the same carbon. The most robust industrial route typically proceeds through Dicyclopropyl Ketone.

Primary Synthetic Pathway (The "Ketone Route")

- Precursor Formation: Synthesis of Dicyclopropyl Ketone (CAS 1121-37-5) from -butyrolactone via dimerization and decarboxylation.
- Chain Extension (Horner-Wadsworth-Emmons): Reaction of the ketone with a phosphonate (e.g., cyanomethylphosphonate) to form the -unsaturated nitrile.
- Reduction: Catalytic hydrogenation (e.g., Raney Ni or) reduces both the alkene and the nitrile to the primary amine.

Graphviz: Retrosynthetic Logic



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Figure 2: Retrosynthetic analysis showing the disconnection to the commercially available Dicyclopropyl Ketone.

Handling & Storage Protocols

Storage Conditions

- Temperature: Store at 2-8°C (Refrigerated).
- Atmosphere: Air-sensitive. Store under Argon or Nitrogen. Primary amines readily absorb from the air to form carbamate salts, which appear as white crusts/solids.
- Container: Tightly sealed glass or Teflon containers. Avoid metals susceptible to corrosion.

Experimental Handling (Step-by-Step)

- Preparation: Ensure all glassware is oven-dried. Purge the reaction vessel with Nitrogen.
- Dispensing: Use a glass syringe with a long needle to withdraw the liquid through a septum. Avoid pouring to minimize vapor release.
- Quenching: If used as a reagent, quench excess amine with dilute HCl or Ammonium Chloride solution in a well-ventilated hood.
- Waste Disposal: Segregate as "Basic Organic Waste". Do not mix with acidic waste streams without neutralization to prevent exotherms.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CAS 1249856-01-6. Retrieved from [\[Link\]](#)
- Organic Syntheses (1988). Synthesis of Dicyclopropyl Ketone from Gamma-Butyrolactone. Organic Syntheses, Coll. Vol. 6, p.597. [\[Link\]](#)

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Sources

- 1. [5344-20-7|4-Methylpentan-1-amine|BLD Pharm \[bldpharm.com\]](#)
- 2. [13887-74-6|3,7-Dimethyloctan-1-amine|BLD Pharm \[bldpharm.com\]](#)
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